

Application Notes and Protocols for Reactions Involving Chromium(II) Bromide (CrBr_2)

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Compound of Interest

Compound Name: Chromous bromide

CAS No.: 10049-25-9

Cat. No.: B167723

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This document provides detailed application notes and protocols for the experimental setup and execution of chemical reactions involving chromium(II) bromide (CrBr_2). It covers the compound's properties, safe handling procedures, and its application in organic synthesis, with a focus on the Nozaki-Hiyama-Kishi (NHK) reaction.

Properties of Chromium(II) Bromide

Chromium(II) bromide is an inorganic compound with the chemical formula CrBr_2 .^{[1][2]} It is a white, crystalline solid that is highly soluble in water, forming blue solutions that are susceptible to air oxidation.^[1] Due to its hygroscopic nature and sensitivity to air, it must be handled under an inert atmosphere.^[3]

Table 1: Physical and Chemical Properties of CrBr_2

Property	Value	References
Chemical Formula	CrBr ₂	[1][4]
Molar Mass	211.804 g/mol	[1][4]
Appearance	White crystalline solid/powder	[1][5]
Density	4.236 g/cm ³	[1][3]
Melting Point	842 °C (1548 °F)	[1][5]
Solubility in Water	Soluble, exothermic reaction	[1]
Oxidation State	+2	[5]

Safety, Handling, and Storage

Chromium compounds, including CrBr₂, are toxic and require careful handling to avoid exposure.[6][7]

Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., Natural Rubber).[8][9][10]
- Ventilation: Handle CrBr₂ in a well-ventilated area, preferably within a fume hood, to avoid the formation and inhalation of dust and aerosols.[11][12]
- Health Hazards: CrBr₂ can cause skin and eye irritation.[3] Ingestion is harmful.[3] Prolonged contact with chromium compounds can lead to more severe health issues.[7][13]
- Spills: In case of a spill, evacuate the area. Use spark-proof tools and an explosion-proof equipment to collect the material.[11] Avoid generating dust.[11] Collect the spilled material in a suitable, closed container for disposal.[11][12]

Handling and Storage:

- Inert Atmosphere: Due to its sensitivity to air and moisture, CrBr_2 should be handled under an inert atmosphere (e.g., argon or nitrogen) in a glovebox.
- Storage: Store CrBr_2 in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials.^{[8][11]} It should be stored at room temperature.^{[3][8]}

Synthesis of Chromium(II) Bromide

Anhydrous CrBr_2 can be prepared through the reduction of chromium(III) bromide (CrBr_3).

Protocol 1: Synthesis of CrBr_2 via Reduction of CrBr_3

Reaction: $2 \text{CrBr}_3 + \text{H}_2 \rightarrow 2 \text{CrBr}_2 + 2 \text{HBr}$ ^{[1][14]}

Materials:

- Chromium(III) bromide (CrBr_3)
- Hydrogen gas (H_2)
- Tube furnace
- Quartz tube

Procedure:

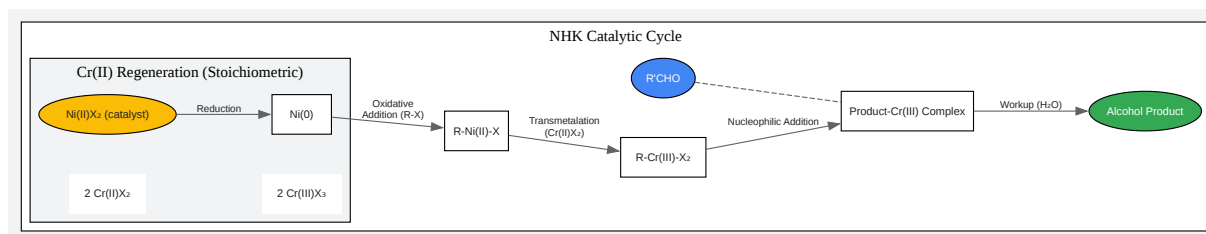
- Place CrBr_3 in a quartz tube within a tube furnace.
- Heat the furnace to 350-400 °C.
- Pass a stream of hydrogen gas over the CrBr_3 for 6-10 hours.^[1]
- The reaction yields anhydrous CrBr_2 and hydrogen bromide gas, which should be safely vented or trapped.
- After the reaction is complete, allow the system to cool to room temperature under a stream of inert gas (e.g., argon) before handling the CrBr_2 product.

Application in Organic Synthesis: The Nozaki-Hiyama-Kishi (NHK) Reaction

CrBr_2 is a key reagent in carbon-carbon bond-forming reactions. Its most notable application is in the Nozaki-Hiyama-Kishi (NHK) reaction, a powerful and chemoselective method for the coupling of aldehydes with various organic halides.^{[6][15]} While CrCl_2 is more commonly cited, CrBr_2 functions analogously. The reaction is often catalyzed by a nickel(II) salt, which significantly enhances its reactivity and substrate scope.^{[15][16][17]}

The NHK reaction is valued for its high tolerance of various functional groups, including ketones, esters, and amides, making it particularly useful in the synthesis of complex molecules.^{[15][17]}

Diagram 1: Catalytic Cycle of the Nozaki-Hiyama-Kishi Reaction



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Caption: Catalytic cycle of the Ni-catalyzed Nozaki-Hiyama-Kishi reaction.

Protocol 2: General Procedure for the Nozaki-Hiyama-Kishi Reaction

This protocol describes a general procedure for the coupling of a vinyl or aryl halide with an aldehyde using a $\text{CrBr}_2/\text{NiBr}_2$ system.

Materials:

- Chromium(II) bromide (CrBr_2) (or CrCl_2)
- Nickel(II) bromide (NiBr_2) (catalytic amount, e.g., 1-5 mol%)
- Aldehyde
- Vinyl or aryl halide (iodides, bromides, or triflates can be used)[6][18]
- Anhydrous, polar aprotic solvent (e.g., DMF, DMSO)[15]
- Schlenk flask or glovebox
- Inert gas supply (Argon or Nitrogen)
- Stirring apparatus

Procedure:

- Setup: Assemble a Schlenk flask under an inert atmosphere. All glassware should be oven-dried and cooled under vacuum before use.
- Reagent Addition: In the Schlenk flask, add CrBr_2 (typically 2-10 equivalents relative to the limiting reagent) and a catalytic amount of NiBr_2 . [18]
- Solvent Addition: Add the anhydrous solvent (e.g., DMF) to the flask via syringe and stir the resulting suspension.
- Substrate Addition: Add the aldehyde and the organic halide to the stirred suspension.
- Reaction: Allow the reaction to stir at room temperature.[6] The reaction time can vary from a few hours to 24 hours or more, depending on the substrates.[18] Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS.
- Workup: Upon completion, quench the reaction by pouring it into water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

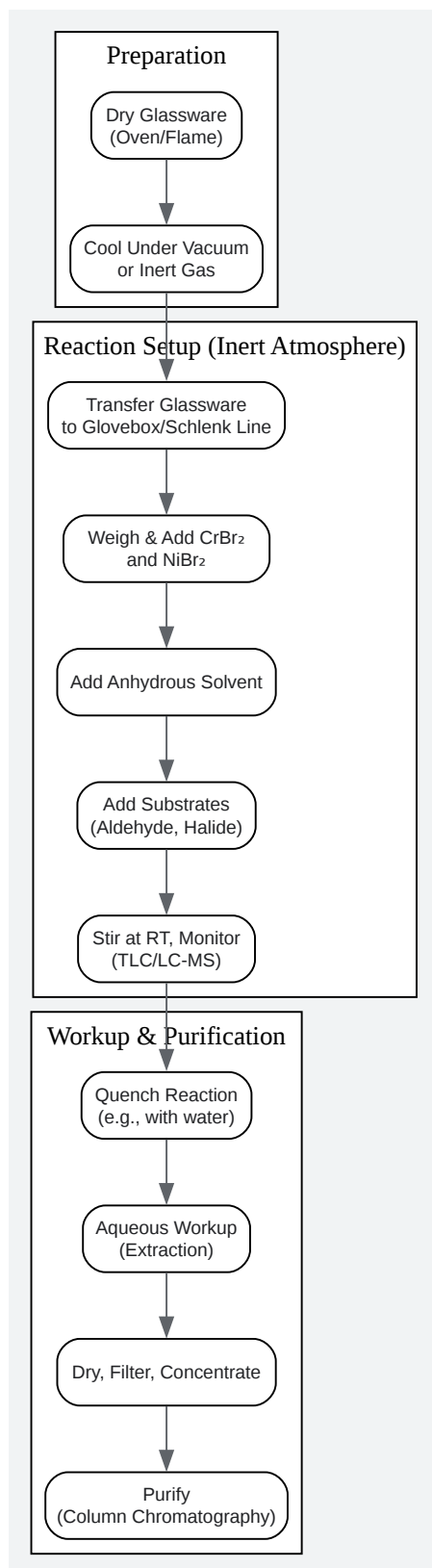
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired alcohol.

Table 2: Example Conditions for an Intramolecular NHK Reaction[18]

Reagent/Condition	Specification	Role
Chromium Salt	CrCl ₂ (10 eq.)	Stoichiometric Reductant
Nickel Catalyst	NiCl ₂ (5 mol%)	Co-catalyst
Substrate	Vinyl Iodide	Electrophile
Solvent	DMF	Reaction Medium
Temperature	Room Temperature	Reaction Condition
Time	24 hours	Reaction Duration
Yield	61%	Outcome

Note: While this example uses CrCl₂, the conditions are representative for reactions with CrBr₂.

Diagram 2: Experimental Workflow for Handling Air-Sensitive Reagents



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